

Application Notes and Protocols for EXO2 Sonde Sensor Calibration

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Compound of Interest

Compound Name: Exo2

Cat. No.: B10854574

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Accurate and reliable water quality data is paramount in research, scientific studies, and various stages of drug development. The YSI **EXO2** sonde is a powerful tool for multiparameter water quality monitoring, but the integrity of the data it produces is directly dependent on proper and regular sensor calibration.^{[1][2]} These application notes provide detailed protocols for the calibration of key **EXO2** sensors to ensure the highest quality data for your critical applications.

General Preparatory Protocol

A successful calibration begins with proper preparation of the sonde and workspace. An organized environment and correctly functioning equipment are essential for efficient and accurate calibration.^[2]

Materials Required:

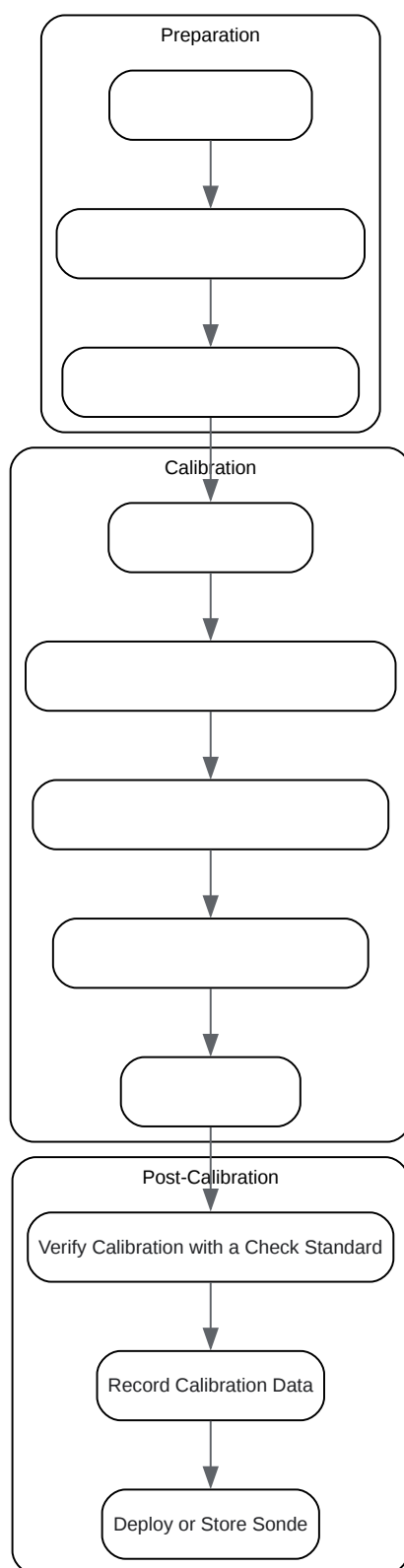
- YSI **EXO2** Sonde with installed sensors
- Computer with KOR Software installed
- EXO USB adapter or Bluetooth connection
- Clean, lint-free cloths

- Sensor cleaning brush
- 4 fresh D-cell batteries
- Calibration cup[3]
- Appropriate calibration standards for each sensor
- Deionized (DI) water for rinsing
- Krytox grease for O-rings[2]

Pre-Calibration Checklist:

- **Workspace Organization:** Ensure a clean and organized workspace with all necessary materials readily accessible.
- **Battery Check and Replacement:** Remove the battery cap using the EXO tool, replace the four D-cell batteries, and inspect and clean the O-rings before securely replacing the cap.[2][4]
- **Sensor Inspection and Cleaning:** Remove the calibration cup and sensor guard.[4] Inspect each sensor for debris or fouling and clean gently with a soft brush and deionized water.[2] Ensure the hole in the temperature/conductivity sensor is clear.[2]
- **Software Connection:** Connect the **EXO2** sonde to a computer running KOR software via a USB adapter or Bluetooth.[2][5] Launch the software and establish a connection with the sonde.
- **Sensor Recognition:** Verify that all installed sensors are correctly recognized by the KOR software.

Diagram: General Calibration Workflow



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Caption: General workflow for **EXO2** sonde sensor calibration.

Sensor-Specific Calibration Protocols

The recommended order for multi-sensor calibration is generally:

- Conductivity
- pH
- Dissolved Oxygen
- Turbidity

This order minimizes the potential for cross-contamination of calibration solutions.

Conductivity Sensor Calibration

Conductivity calibration is a single-point calibration performed using a standard solution with a conductivity value close to that expected in the field.^[2] For seawater applications, a 50,000 $\mu\text{S}/\text{cm}$ standard is commonly used.^[2]

Experimental Protocol:

- Rinsing: Thoroughly rinse the sensors and calibration cup with a small amount of the conductivity standard solution three times to remove any residual contaminants.^[2]
- Immersion: Fill the calibration cup with fresh conductivity standard, ensuring the conductivity and temperature sensor is fully submerged.^[2]
- Software Navigation: In the KOR software, navigate to the "Calibration" menu and select "Conductivity," then "SpCond $\mu\text{S}/\text{cm}$ ".^[2]
- Calibration: Enter the precise value of the calibration standard from the bottle label. Allow the readings to stabilize. Once stable, click "Apply" to accept the calibration.^[4]
- Verification: Record the pre- and post-calibration values.

Quantitative Data Summary: Conductivity Calibration

Parameter	Typical Value/Range
Calibration Standard	1,000 $\mu\text{S}/\text{cm}$ (freshwater) or 50,000 $\mu\text{S}/\text{cm}$ (seawater)[2][4]
Wiped Cell Constant	0.469/cm \pm 0.05
Non-Wiped Cell Constant	5.1/cm \pm 10%
Pre-Calibration Reading	Should be recorded for sensor drift analysis
Post-Calibration Reading	Should match the standard value after calibration

pH Sensor Calibration

The pH sensor calibration is typically a two or three-point process to ensure accuracy across a range of pH values.[2][6] Commonly used buffers are pH 7, 10, and 4.[2][4] It is crucial to note that the pH of buffer solutions is temperature-dependent.[2]

Experimental Protocol:

- First Point (pH 7):
 - Rinse the sensors and calibration cup with pH 7.00 buffer.
 - Fill the cup with fresh pH 7.00 buffer.
 - In the KOR software, navigate to the "Calibration" menu and select "pH."
 - Select a 2-point or 3-point calibration.[2][4]
 - Enter the temperature-corrected pH value from the buffer bottle's label.[2]
 - Once the reading stabilizes, click "Apply."[2]
- Second Point (pH 10 or 4):
 - Rinse the sensors and cup thoroughly with deionized water and then with the next buffer solution (e.g., pH 10.00).

- Fill the cup with the fresh buffer.
- Enter the temperature-corrected pH value.
- Once the reading stabilizes, click "Apply."
- Third Point (if applicable): Repeat the rinsing and calibration process for the third buffer.
- Completion: After the final point is accepted, the software will display the calibration summary.

Quantitative Data Summary: pH Calibration

Parameter	Typical Value/Range
Calibration Standards	pH 7.00, 10.00, and/or 4.00 buffers[2][4]
Delta Slope (7 to 10)	-165 to -180 mV (\pm 50 mV)
Delta Slope (7 to 4)	165 to 180 mV (\pm 50 mV)
mV per Decade	55 – 60 pH/mV
Pre-Calibration Readings	Record mV values for each buffer
Post-Calibration Readings	Should match the temperature-corrected pH values

Optical Dissolved Oxygen (ODO) Sensor Calibration

The ODO sensor is typically calibrated using a 1-point calibration in a water-saturated air environment.[2] A 2-point calibration, which includes a zero-oxygen solution, is generally not required unless high accuracy at very low DO levels is necessary.[7][8]

Experimental Protocol:

- Preparation: Place a small amount (about ½ inch) of water in the bottom of the calibration cup.[2]

- Placement: Place the sonde into the calibration cup, ensuring the ODO sensor is not submerged in the water. Do not screw the collar on tightly, as the sensor needs to be at atmospheric pressure.[2]
- Software Navigation: In the KOR software, go to the "Calibration" menu, select "ODO," and then "% saturation." [2]
- Barometric Pressure: Obtain the current local barometric pressure and enter it into the software.[2]
- Calibration: Allow the sensor readings to stabilize in the water-saturated air. Once stable, click "Complete." [2]

Quantitative Data Summary: Dissolved Oxygen Calibration

Parameter	Typical Value/Range
Calibration Environment	100% water-saturated air[2]
Barometric Pressure	Must be accurately entered for correct calibration[2]
DO Gain	0.85 - 1.15
Pre-Calibration Reading	Record % saturation value
Post-Calibration Reading	Should be 100% saturation

Turbidity Sensor Calibration

Turbidity calibration is a multi-point process, typically using 0, and one or two other turbidity standards. It is critical to use the sonde guard during turbidity calibration.[8][9]

Experimental Protocol:

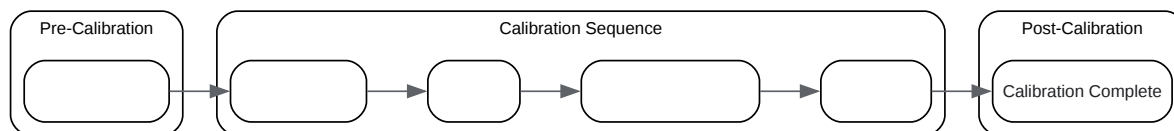
- First Point (0 FNU):
 - Fill a clean calibration cup with deionized water.

- In the KOR software, navigate to the "Calibration" menu and select "Turbidity."
- Enter 0.0 as the first calibration value.
- Gently shake or rotate the sonde to dislodge any air bubbles from the sensor face.[\[10\]](#)
- Once the reading is stable, apply the calibration.[\[9\]](#)
- Subsequent Points:
 - Rinse the sensors and cup with the next turbidity standard.
 - Fill the cup with the fresh standard.
 - Enter the value from the standard's label.
 - Ensure no bubbles are present on the sensor face.
 - Once stable, apply the calibration.
- Completion: After the final point is accepted, the software will display the calibration summary.

Quantitative Data Summary: Turbidity Calibration

Parameter	Recommended Value/Range
Calibration Standards	0 FNU (DI Water), and at least one other standard (e.g., 12.4, 124 FNU) [9] [10]
Pre-Calibration Readings	Record for each standard
Post-Calibration Readings	Should match the standard values

Diagram: Sensor Calibration Sequence



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Caption: Recommended sequence for multi-sensor calibration.

Maintenance and Storage

Proper maintenance and storage are crucial for extending the life of the **EXO2** sonde and its sensors and for ensuring accurate readings between calibrations.

- **Cleaning:** After each deployment, thoroughly clean the sonde and sensors with fresh water and a soft brush.
- **Storage:** Store the sonde with the calibration cup attached, containing a small amount of water to keep the sensors moist.^[3] This is particularly important for the pH and ODO sensors.
- **O-Ring Maintenance:** Periodically inspect and lubricate the O-rings with Krytox grease to ensure a proper seal.^[2]
- **Calibration Frequency:** The frequency of calibration depends on the application and deployment conditions. A monthly calibration check is a good starting point, with the interval adjusted based on observed sensor drift.^[11]

By following these detailed protocols, researchers, scientists, and drug development professionals can be confident in the accuracy and reliability of their water quality data collected with the YSI **EXO2** sonde.

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